

# Chemical reactions involving (2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol

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## Compound of Interest

Compound Name:	(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol
Cat. No.:	B1426110

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An In-depth Guide to the Synthetic Utility of **(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol**

## Introduction: A Versatile Heterocyclic Building Block

**(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol** is a key heterocyclic intermediate of significant interest to researchers in medicinal chemistry and agrochemical synthesis. Its structure is densely functionalized, featuring three distinct points for chemical modification: a nucleophilic primary alcohol, an electrophilic carbon at the C2 position bearing a chlorine atom, and a pyridine ring activated by a strongly electron-withdrawing trifluoromethyl group. This unique combination of functional groups allows for a diverse range of chemical transformations, making it an invaluable scaffold for building complex molecular architectures.

The trifluoromethylpyridine moiety is a prevalent structural motif in numerous active pharmaceutical ingredients and crop-protection products, valued for its ability to enhance metabolic stability, binding affinity, and cell permeability.<sup>[1][2]</sup> This guide provides a detailed exploration of the reactivity of **(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol**, offering field-proven insights and step-by-step protocols for its most critical chemical transformations.

## Physicochemical Properties and Safety

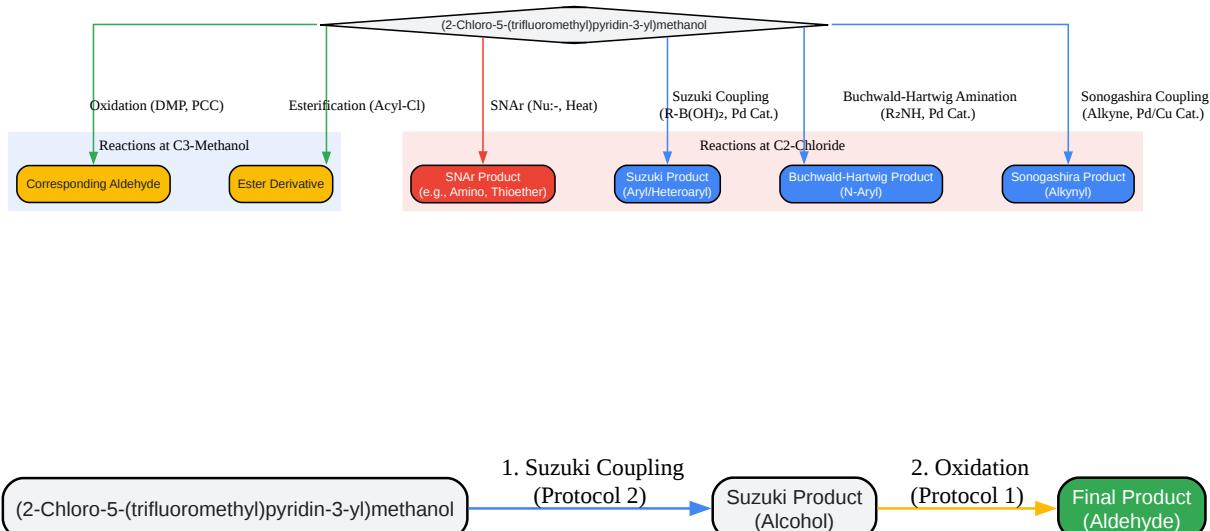
A clear understanding of the compound's physical properties is essential for safe handling and effective experimental design.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClF <sub>3</sub> NO	
Molecular Weight	211.57 g/mol	
CAS Number	943551-28-8	[3]
Appearance	Solid	[3]
Melting Point	32-34 °C	
Storage Temperature	4°C	[3]

Safety Information: This compound is classified as acutely toxic if swallowed.[3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

## Core Reactivity and Synthetic Pathways

The synthetic versatility of **(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol** stems from the orthogonal reactivity of its functional groups. The primary alcohol at C3 and the chloro-substituent at C2 can be addressed selectively under different reaction conditions, enabling a modular approach to library synthesis.



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## References

- 1. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 2-Chloro-5-(trifluoromethyl)pyridine, 52334-81-3 [huimengchem.cn]
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- 4. To cite this document: BenchChem. [Chemical reactions involving (2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1426110#chemical-reactions-involving-2-chloro-5-trifluoromethyl-pyridin-3-yl-methanol]

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